

# Essential Safety guidance for Handling "Big Game" Propellant

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## Compound of Interest

Compound Name: *Biggam*

Cat. No.: *B1201055*

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For researchers, scientists, and drug development professionals, the proper handling of chemical substances is paramount. This guide provides essential safety and logistical information for "Big Game" propellant, a smokeless powder that is explosive and presents fire, blast, or projection hazards.

## Immediate Safety and Handling

"Big Game" propellant is classified as explosive.<sup>[1]</sup> Inhalation of dust can irritate the throat and respiratory system, and the traces of nitro-glycerine may lead to a drop in blood pressure, headaches, and mental confusion.<sup>[1]</sup> Skin contact can also be harmful.

Essential Personal Protective Equipment (PPE):

When handling "Big Game" propellant, the following personal protective equipment is mandatory:

- Eye Protection: Safety glasses with side shields or goggles.<sup>[1][2]</sup>
- Hand Protection: Chemical-resistant, impervious gloves.<sup>[2]</sup>
- Body Protection: Fire-resistant clothing.<sup>[1]</sup>
- Respiratory Protection: In case of dust formation or high risk of exposure to dust/smoke, a gas mask or an approved respirator is necessary.<sup>[1][2]</sup>

## Hazard Summary

The table below summarizes the key hazardous properties of "Big Game" propellant for quick reference.

Property	Data
GHS Hazard Statements	H203: Explosive; fire, blast or projection hazard. <a href="#">[1]</a>
Primary Hazards	Explosive, flammable. <a href="#">[1]</a> <a href="#">[3]</a> Inhalation of high concentrations of vapor can be harmful. <a href="#">[3]</a> Direct contact with the propellant can cause skin irritation. <a href="#">[1]</a>
Primary Routes of Exposure	Inhalation, skin contact, eye contact. <a href="#">[1]</a>

## Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of "Big Game" propellant waste. This procedure is designed to comply with general hazardous waste regulations. Disposal must be performed in compliance with all federal, state, and local regulations.[\[3\]](#)

### Experimental Protocol: "Big Game" Propellant Waste Disposal

- Waste Identification and Segregation:
  - All waste containing "Big Game" propellant must be segregated from other laboratory waste streams to prevent accidental reactions.
  - Do not mix with incompatible materials such as strong acids, alkalis, oxidizing agents, and amines.[\[1\]](#)
- Waste Collection and Containment:
  - Collect "Big Game" propellant waste in a clearly labeled, dedicated hazardous waste container.

- The container should be compatible with the waste and kept tightly closed.[\[2\]](#)
- Labeling of Waste Containers:
  - All waste containers must be accurately labeled with the words "Hazardous Waste."[\[4\]](#)
  - The label must also include:
    - The full chemical name: "Ramshot Big Game"
    - The associated hazards (e.g., "Explosive," "Flammable")
    - The date of accumulation.[\[4\]](#)
    - The name of the principal investigator or laboratory contact.
- Storage of Hazardous Waste:
  - Store the sealed and labeled hazardous waste containers in a designated, well-ventilated, and secure area away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)
  - Ensure secondary containment is in place to capture any potential leaks or spills.[\[4\]](#)
- Final Disposal Method:
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
  - Do not attempt to dispose of "Big Game" propellant through standard laboratory drains or as regular trash.

## Emergency Procedures

In the event of an emergency, follow these procedures:

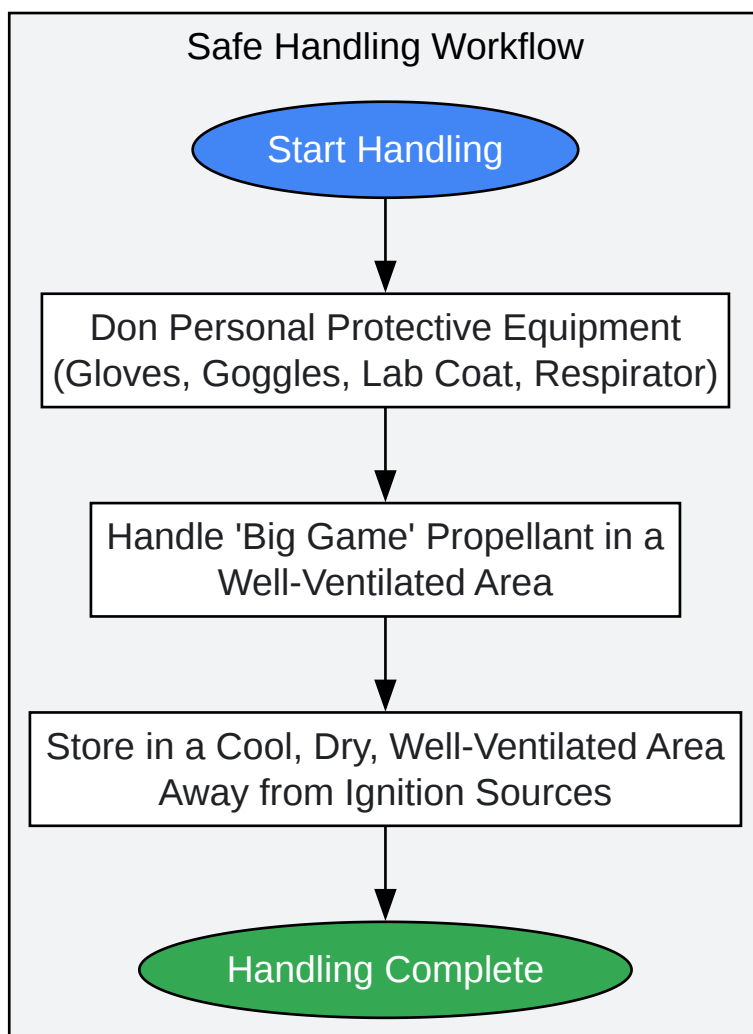
- Fire: In case of fire, evacuate the area immediately.[\[1\]](#) Do not fight fires involving smokeless propellants unless it can be done from a well-protected place.[\[1\]](#) Use a large volume of water to extinguish the fire.[\[1\]](#)

- Spill: In case of a spill, avoid inhaling dusts.[1] Do not touch damaged containers or spilled product without appropriate protective clothing.[1] Mop up or otherwise absorb the spill and hold for disposal.[3]
- Inhalation: If inhaled, move the victim to fresh air. If breathing is difficult, provide oxygen.[3] [5]
- Skin Contact: In case of skin contact, wash the affected area with soap and water.[3]
- Eye Contact: If the substance gets into the eyes, flush with large quantities of water.[3]

In all cases of exposure or concern, seek immediate medical attention.

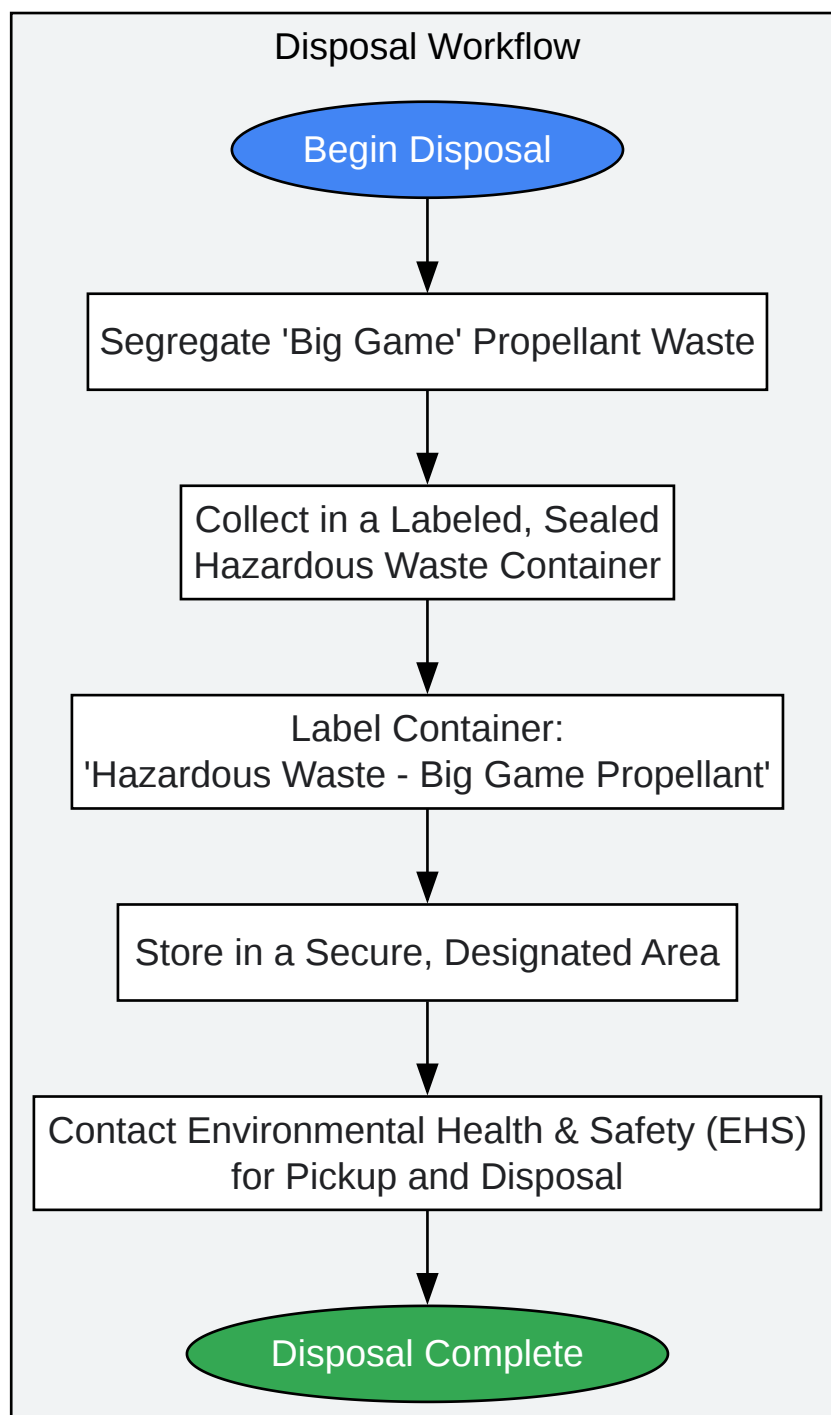
## Visual Guides

The following diagrams illustrate the key workflows for handling and disposing of "Big Game" propellant safely.



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Caption: Workflow for the safe handling of "Big Game" propellant.



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Caption: Step-by-step process for the safe disposal of "Big Game" propellant.

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